

cross-validation of experimental data for 2-Chloro-5-decylpyrimidine

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Compound of Interest

Compound Name: 2-Chloro-5-decylpyrimidine

CAS No.: 170434-06-7

Cat. No.: B065656

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2-Chloro-5-decylpyrimidine: A Comparative Guide for Researchers

For researchers, scientists, and drug development professionals, **2-Chloro-5-decylpyrimidine** presents itself as a potentially valuable, yet underexplored, chemical intermediate. While direct experimental data for this specific compound is not readily available in published literature, this guide provides a comparative analysis based on the known properties and biological activities of structurally related 2-chloro-5-alkylpyrimidines and other pyrimidine derivatives. This document aims to offer a foundational understanding for future research and development involving this compound.

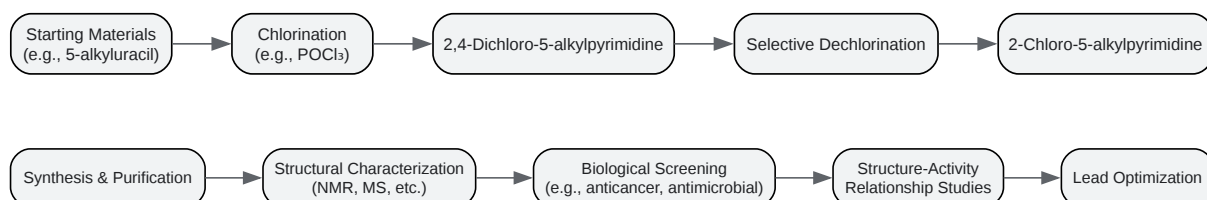
Physicochemical Properties and Synthesis

Based on available supplier information, **2-Chloro-5-decylpyrimidine** is characterized by the following properties:

Property	Value
CAS Number	170434-06-7
Molecular Formula	C ₁₄ H ₂₃ ClN ₂
Molecular Weight	254.8 g/mol
Predicted Boiling Point	368.8 ± 11.0 °C
Predicted Density	1.008 ± 0.06 g/cm ³

The synthesis of 2-chloro-5-substituted pyrimidines is a well-established process in organic chemistry. Generally, these compounds serve as versatile intermediates for further functionalization. The chlorine atom at the 2-position is susceptible to nucleophilic substitution, allowing for the introduction of various functional groups.

A general synthetic pathway to obtain 2-chloro-5-alkylpyrimidines can be conceptualized as follows:



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